

cloransulam-methyl extraction efficiency recovery rates

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Compound Focus: Cloransulam-Methyl

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Published SPE Method for Water Analysis

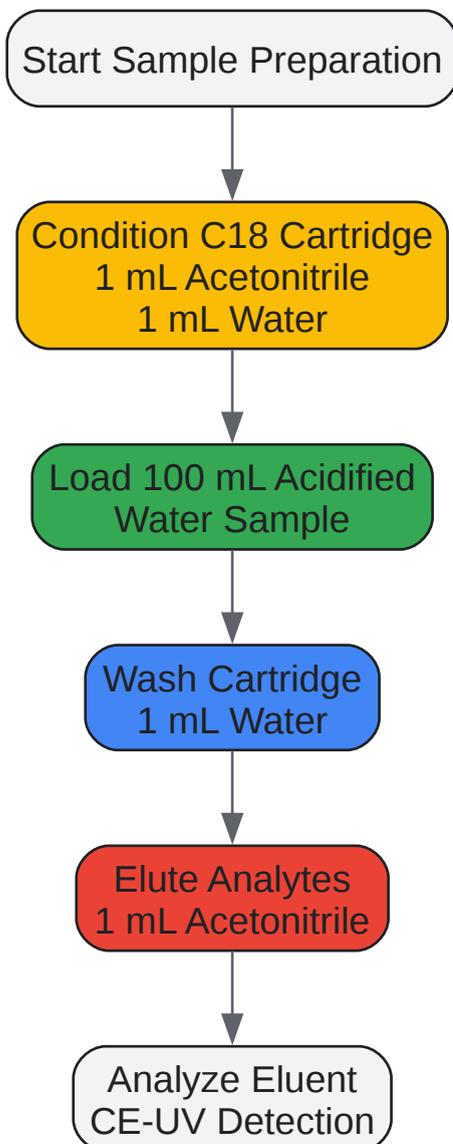
The following method details the simultaneous determination of **cloransulam-methyl** and other triazolopyrimidine sulfonanilide herbicides in water samples using Solid-Phase Extraction (SPE) coupled with Capillary Electrophoresis (CE) [1].

Parameter	Specification
Sample Type	Mineral and stagnant water [1]
Extraction Method	Off-line Solid-Phase Extraction (SPE) [1]
SPE Sorbent	C18 cartridges (100 mg, 1 mL) [1]
Conditioning	1 mL of acetonitrile , then 1 mL of water [1]
Sample Loading	100 mL water sample acidified with 10 µL of concentrated HCl [1]
Washing	1 mL of water [1]
Elution	1 mL of acetonitrile [1]

Parameter	Specification
Analysis Technique	Capillary Electrophoresis with UV detection (CE-UV) [1]
Reported Recovery	89% to 105% (across all herbicides in the study) [1]
Limit of Detection	At ng/L (parts-per-trillion) levels [1]

Experimental Workflow: SPE for Water Samples

The workflow for the SPE method described above can be visualized as follows:



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Gaps in Current Data and Future Research Directions

It is important to note that the existing data has significant limitations for developing universal application notes.

- **Limited Scope:** The available peer-reviewed method is optimized only for **water matrices** [1]. Methods for complex agricultural samples like **soybeans and soil**, as mentioned in a patent, are not detailed in the open literature found in this search [2].
- **Lack of Comprehensive Data:** The search results do not provide key parameters needed for a robust protocol, such as the impact of different sorbents (e.g., HLB, MCX), varying sample pH, or multiple elution solvents on the recovery rate of **cloransulam-methyl** specifically.
- **Emerging Techniques:** While current data focuses on traditional C18 SPE, recent reviews highlight that the field is moving toward **miniaturized and "smarter" extraction strategies** [3]. These include:
 - **Dispersive Solid-Phase Extraction (d-SPE)**
 - **Solid-Phase Microextraction (SPME)**
 - **Molecularly Imprinted Polymers (MIPs)** designed for specific molecules
 - **Stimuli-responsive polymers** that release analytes with changes in pH or temperature [3]

Recommendations for Method Development

To establish a reliable extraction protocol for **cloransulam-methyl**, especially in complex matrices, further development and validation are necessary.

- **For Soil and Crop Samples:** Begin with the method outlined in the patent, which uses acetonitrile for leaching, followed by a normal-phase SPE clean-up, though the specific sorbent is not stated [2]. This method requires extensive in-house validation.
- **Sorbent Selection:** Explore modern polymeric sorbents like **Oasis HLB**, which is designed for a wide range of acidic and basic compounds and does not require conditioning, potentially simplifying the workflow [3].
- **Analysis Technique Coupling:** While the cited study uses CE-UV, **LC-MS/MS** is a more common and sensitive technique for pesticide residue analysis today [3]. Methods should be developed with this detection technique in mind.

I hope this structured overview of the existing data is helpful for your research. Would you like me to search for information on extraction methods for other specific herbicides or for SPME protocols in agricultural

samples?

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References

1. Determination of herbicides in mineral and stagnant waters ... [sciencedirect.com]
2. Measuring method of cloransulam-methyl residues in soybeans ... [patents.google.com]
3. Innovative Solid-Phase Extraction Strategies for Improving ... [pmc.ncbi.nlm.nih.gov]

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